

Chemical Identity and Natural Source

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Sissotrin

CAS No.: 5928-26-7

Cat. No.: S628876

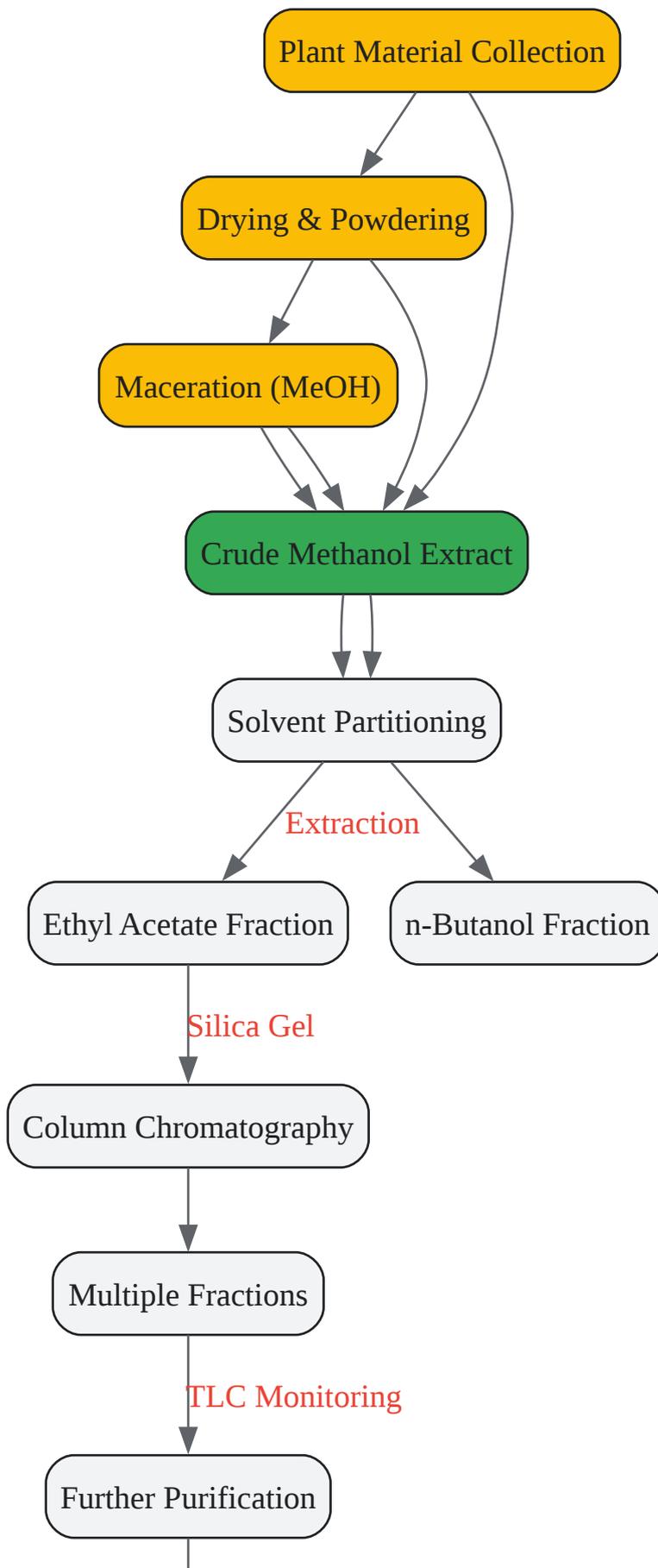
Get Quote

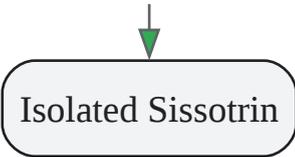
Sissotrin, also known as Biochanin A 7-O- β -D-glucopyranoside, is an isoflavone glycoside. The table below summarizes its core chemical characteristics [1].

Property	Description
CAS Number	5928-26-7 [1]
Molecular Formula	$C_{22}H_{22}O_{10}$ [1]
Molecular Weight	446.41 g/mol [1]
IUPAC Name	5-Hydroxy-3-(4-methoxyphenyl)-7-(((2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)tetrahydro-2H-pyran-2-yl)oxy)-4H-chromen-4-one [1]
Structure	Beta-D-glucopyranoside attached to the 7-hydroxy group of the Biochanin A aglycone [1]
Plant Source	<i>Trifolium baccarinii</i> Chiov. (Fabaceae) [2]

Extraction, Isolation, and Quantification from *T. baccarinii*

The following workflow details the standard protocol for obtaining **sissotrin** from the whole plant of *Trifolium baccarinii* [2].





Isolated Sissotrin

[Click to download full resolution via product page](#)

Workflow for the extraction and isolation of **Sissotrin** from *Trifolium baccarinii*.

Detailed Experimental Protocol

- **Plant Material Preparation:** Whole *T. baccarinii* plants are air-dried at room temperature and ground into a fine powder [2].
- **Maceration:** The dried powder is soaked in methanol (e.g., 3 × 20 L for 4.5 kg powder) at room temperature for 72 hours. The combined liquid is filtered, and the solvent is evaporated under reduced pressure to obtain a crude methanol extract [2].
- **Solvent Partitioning:** The crude methanol extract is suspended in a mixture of Ethyl Acetate (EtOAc) and water. The EtOAc fraction is separated. The remaining water fraction is further partitioned with n-Butanol (n-BuOH) to obtain an n-BuOH fraction [2].
- **Isolation via Column Chromatography:**
 - The EtOAc fraction is subjected to silica gel column chromatography.
 - Elution is performed with a gradient solvent system, starting from non-polar (n-hexane) to highly polar (100% EtOAc, followed by EtOAc-MeOH mixtures) [2].
 - Multiple fractions are collected and combined based on Thin-Layer Chromatography (TLC) profiles.
 - **Sissotrin** is isolated from specific combined fractions through further purification steps on silica gel columns [2].

Biological Activities and Research Data

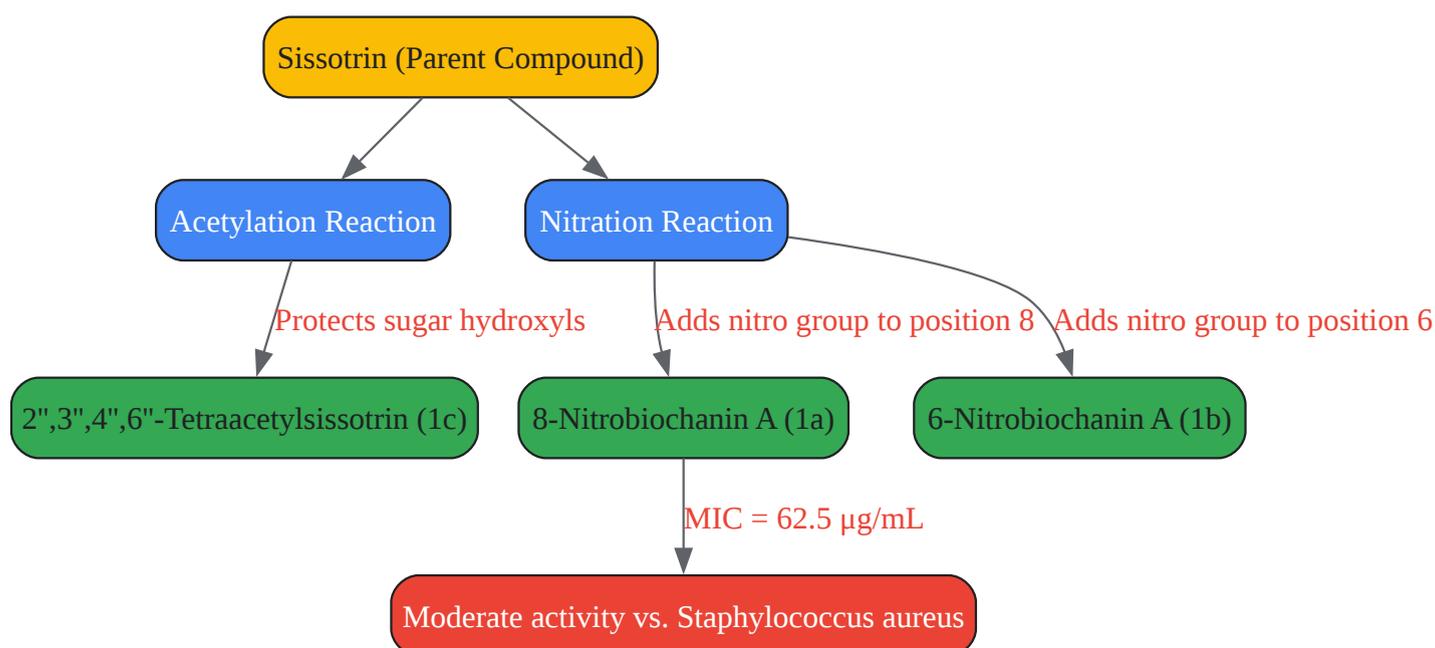
Sissotrin, along with extracts from *T. baccarinii* and other compounds, has demonstrated significant biological activities.

Tested Material	Bioassay	Key Findings / Activity	Reference
Sissotrin (Pure Compound)	Antimicrobial	Exhibited antimicrobial activity against a panel of microbes [2].	[2]

Tested Material	Bioassay	Key Findings / Activity	Reference
	Antioxidant	Showed potent free radical scavenging activity in DPPH and ABTS assays [2].	[2]
T. baccarinii Extracts (MeOH, EtOAc, n-BuOH)	Antimicrobial & Antioxidant	Displayed some of the highest antimicrobial and antioxidant activities among tested samples [2] [3].	[2] [3]
MeOH Extract & 4,7,2'-trihydroxy-4'-methoxyisoflavanol	Antibacterial Mechanism	Revealed a bacteriolytic effect and reduction of bacterial antioxidant defenses [2].	[2]

Semisynthetic Derivatives and SAR Exploration

To potentially enhance its bioactivity, semisynthetic derivatives of **sissotrin** have been synthesized and evaluated [4] [5].



Click to download full resolution via product page

*Schematic of semisynthetic derivative generation from **Sissotrin** and key antibacterial finding.*

- **Antibacterial Testing:** The derived compounds were tested against six bacterial strains. While most showed weak or no activity, **8-nitrobiochanin A (1a)** demonstrated moderate activity against *Staphylococcus aureus* ATCC 43300 with a Minimum Inhibitory Concentration (MIC) of $62.5 \mu\text{g}\cdot\text{mL}^{-1}$ [4] [5]. This highlights how structural modification can unlock new biological properties.

Future Research and Development Directions

Based on current knowledge, several promising avenues for future research exist:

- **Mechanism of Action Studies:** Further investigation is needed to precisely elucidate the molecular targets of **sissotrin** and its derivatives, building on the preliminary findings of bacteriolytic action and disruption of bacterial antioxidant systems [2].
- **In-depth SAR Studies:** Explore a wider range of derivatives, including different functional groups (e.g., different esters, ethers, amino acids) to build a more comprehensive structure-activity relationship model [4].
- **Synergistic Combinations:** Evaluate the efficacy of **sissotrin** in combination with conventional antibiotics to combat drug-resistant bacteria [2] [3].
- **In vivo Validation:** Conduct studies in animal models to confirm the efficacy and safety profile of **sissotrin** and its promising derivatives [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. CAS 5928-26-7: Sissotrin [cymitquimica.com]
2. Antimicrobial and Antioxidant Secondary Metabolites from ... [pmc.ncbi.nlm.nih.gov]
3. Antimicrobial and Antioxidant Activities of Extracts and ... [pdfs.semanticscholar.org]
4. Semisynthetic Derivatives of Sissotrin Isolated from ... [scilit.com]

5. Semisynthetic Derivatives of Sissotrin Isolated from <i>> ... [hal.science]

To cite this document: Smolecule. [Chemical Identity and Natural Source]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b628876#sissotrin-trifolium-baccarinii>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com